

An In-depth Technical Guide to the Safe Handling of Iodoacetoneitrile

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Compound of Interest

Compound Name: Iodoacetoneitrile

Cat. No.: B1630358

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical intermediates is paramount. **Iodoacetoneitrile**, a valuable building block in organic synthesis, presents significant health and safety risks that necessitate a thorough understanding of its properties and strict adherence to handling protocols. This guide provides a comprehensive overview of the safety and handling precautions for **iodoacetoneitrile**, incorporating quantitative data, detailed experimental protocols, and a logical workflow for risk management.

Hazard Identification and Classification

Iodoacetoneitrile is classified as a hazardous substance with acute toxicity, corrosive properties, and is a combustible liquid.^{[1][2]} The following tables summarize its key hazard classifications and physical properties.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	3	Toxic if swallowed[1][2]
Acute Dermal Toxicity	3	Toxic in contact with skin[1][2]
Acute Inhalation Toxicity	3	Toxic if inhaled[1][2]
Skin Corrosion/Irritation	1B / 1	Causes severe skin burns and eye damage[2][3]
Serious Eye Damage/Irritation	1	Causes serious eye damage[1][2]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation[1][2]
Flammable liquids	4	Combustible liquid[1][2]

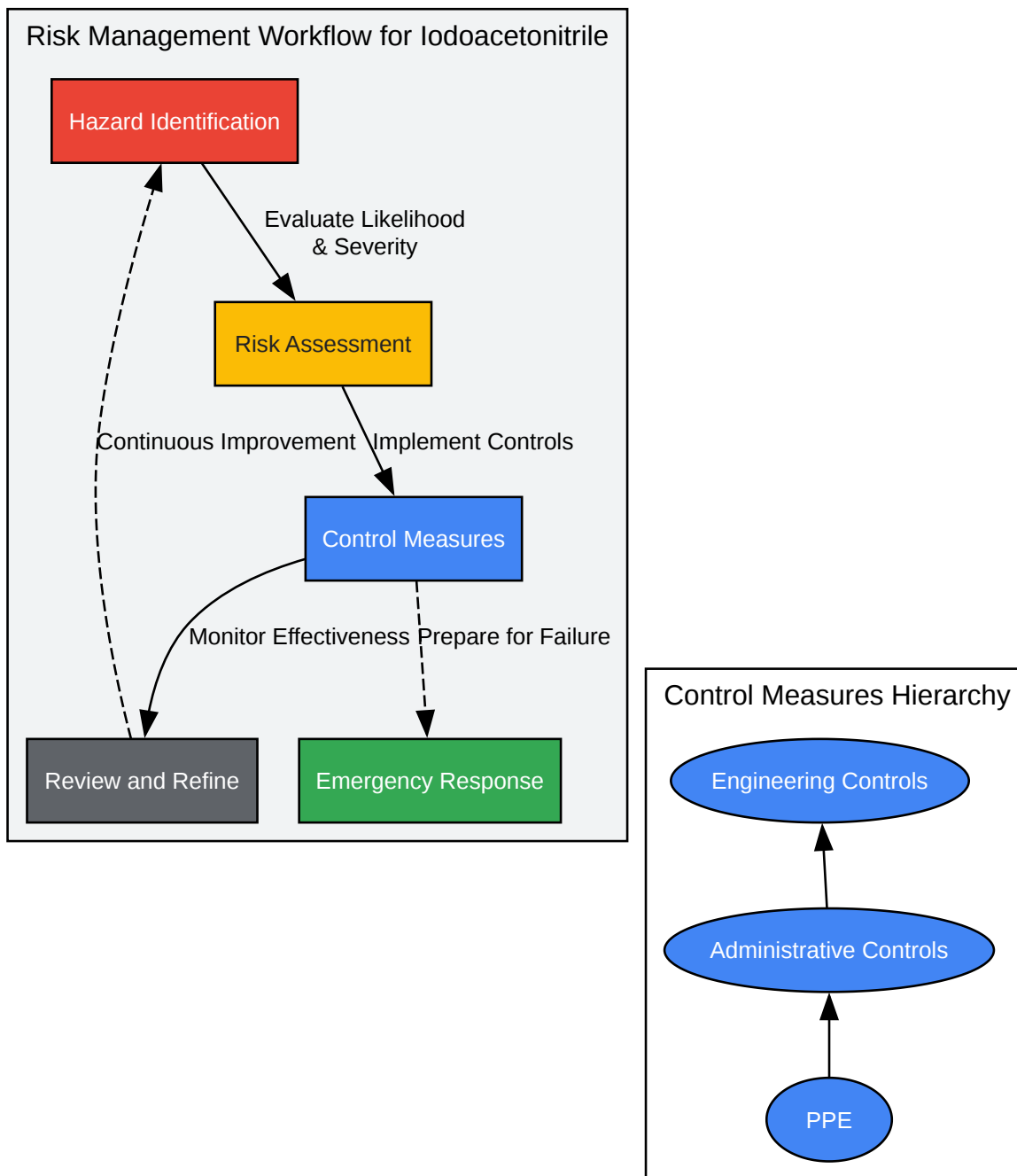
Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂ H ₂ IN[3]
Molecular Weight	166.95 g/mol [4]
Appearance	Pale red-brown to Yellow to Amber to Dark purple clear liquid[2][5]
Boiling Point	182 - 184 °C @ 720 mmHg[2][6]
Flash Point	86 °C / 186.8 °F (closed cup)[2]
Density	2.307 g/mL at 25 °C[6]
Refractive Index	n ₂₀ /D 1.574[6]
Storage Temperature	2-8°C, in a cool and dark place[5]

Risk Assessment and Control Measures

A thorough risk assessment should be conducted before any work with **iodoacetonitrile** begins. The following workflow illustrates the logical steps for managing the risks associated

with this substance.



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Caption: Risk management workflow for **iodoacetonitrile**.

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommended Specification
Engineering Controls	Handle in a chemical fume hood.[1] Ensure eyewash stations and safety showers are close to the workstation.[1][2]
Eye/Face Protection	Wear chemical safety goggles and a face shield (8-inch minimum). Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1][2][7]
Skin Protection	Wear protective gloves (inspect prior to use), and a flame-retardant antistatic protective clothing.[7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]
Hygiene Measures	Wash hands before breaks and at the end of the workday. Immediately change contaminated clothing.[7]

Experimental Protocols

Safe Handling and Storage

Objective: To outline the standard operating procedure for the safe handling and storage of **iodoacetoneitrile** to minimize exposure and prevent accidents.

Methodology:

- Preparation: Before handling, ensure that a current Safety Data Sheet (SDS) is readily available and has been reviewed.[3] Confirm that the chemical fume hood is functioning correctly and that all necessary PPE is available and in good condition.

- Personal Protective Equipment: Don the appropriate PPE as specified in Table 3, including but not limited to, chemical-resistant gloves, safety goggles, a face shield, and a lab coat.
- Handling:
 - Conduct all manipulations of **iodoacetoneitrile** within a certified chemical fume hood.[\[1\]](#)
 - Avoid contact with skin and eyes. Do not breathe vapors or mist.[\[1\]](#)[\[2\]](#)
 - Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[2\]](#)
 - Use non-sparking tools.
 - Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[3\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
Recommended storage is between 2-8°C.[\[6\]](#)
 - Store locked up.[\[2\]](#)[\[3\]](#)
 - Keep away from incompatible materials such as strong reducing agents.[\[1\]](#)[\[2\]](#)

Spill Cleanup Protocol

Objective: To provide a safe and effective procedure for cleaning up spills of **iodoacetoneitrile**.

Methodology:

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.
 - Remove all sources of ignition.[\[1\]](#)[\[2\]](#)
 - Ensure adequate ventilation.
- Containment:

- For minor spills, contain the spill using an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[1][2] Do not use combustible materials like paper towels as the primary absorbent.
- Prevent the spill from entering drains.[3]
- Cleanup:
 - Wearing appropriate PPE, carefully collect the absorbent material and place it into a suitable, closed container for disposal.[1][3]
 - Clean the spill area with soap and water.
- Disposal:
 - Dispose of the waste in accordance with local, regional, and national hazardous waste regulations.[1]

First-Aid Procedures

Objective: To provide immediate first-aid measures in the event of exposure to **iodoacetonitrile**.

Methodology:

- General Advice: In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet to the attending physician.[3]
- Inhalation:
 - Move the victim to fresh air.[2][3]
 - If not breathing, give artificial respiration.[3]
 - Keep the victim warm and at rest.
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[1][2]

- Wash the affected area with soap and plenty of water for at least 15 minutes.[1][2]
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [1][2]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
- Ingestion:
 - Do NOT induce vomiting.[2][3]
 - Clean mouth with water and drink plenty of water afterwards.[1]
 - Never give anything by mouth to an unconscious person.[3]

Firefighting and Reactivity

Table 4: Firefighting Measures

Aspect	Instruction
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
Specific Hazards	Combustible material.[1] Containers may explode when heated.[1][2] Vapors may form explosive mixtures with air.
Hazardous Combustion Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen iodide.[1][2]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][3]

Iodoacetonitrile is stable under normal conditions.[1][2] Hazardous polymerization will not occur.[1][2] Avoid strong reducing agents.[1][2]

Transport Information

Proper shipping and transport of **iodoacetoneitrile** are critical to prevent incidents outside of the laboratory.

Table 5: Transport Regulations

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN3276	NITRILES, LIQUID, TOXIC, N.O.S. (Iodoacetoneitrile)	6.1	II[2]
TDG	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	II[2]
IATA	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	II
IMDG/IMO	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	II

This guide is intended to provide a comprehensive overview of the safe handling of **iodoacetoneitrile**. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most recent Safety Data Sheet before working with this or any other hazardous chemical.

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